

Tank-mixing Thifensulfuron with other herbicides for broader spectrum control

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Compound of Interest

Compound Name: Thifensulfuron

Cat. No.: B1222996

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Application Notes: Tank-Mixing Thifensulfuron for Enhanced Weed Control

Introduction

Thifensulfuron-methyl is a selective, post-emergence sulfonylurea herbicide widely utilized for the control of broadleaf weeds in crops such as cereals and soybeans.[1][2] Its mode of action is the inhibition of the acetolactate synthase (ALS) enzyme (also known as acetohydroxyacid synthase or AHAS), which is crucial for the biosynthesis of branched-chain amino acids (valine, leucine, and isoleucine) in plants.[1][2][3][4] This inhibition halts cell division and weed growth, leading to plant death.[2] To broaden the spectrum of controlled weeds and manage herbicide resistance, **thifensulfuron** is frequently tank-mixed with other herbicides.[3] These application notes provide researchers with quantitative data on tank-mix efficacy, detailed experimental protocols, and conceptual diagrams to guide research and application.

Data on Tank-Mix Efficacy

The efficacy of **thifensulfuron** tank-mixes can be additive, synergistic, or, in some cases, antagonistic. The selection of a tank-mix partner is critical and depends on the target weed spectrum and crop. The following tables summarize quantitative data from various field studies.

Table 1: Efficacy of **Thifensulfuron** Tank-Mixes on Broadleaf Weeds

| Thifensulfuron Formulation | Tank-Mix Partner | Application Rate (Active Ingredient t/ha) | Target Weed | Efficacy (% Control) | Crop | Source |
|-----------------------------|-----------------------------------|---|----------------------|---------------------------------------|---------|--------|
| Thifensulfuron-methyl | Rimsulfuron | 6 g + 12 g | Common Lambsquarters | ≥ 95% | Corn | [5] |
| Thifensulfuron-methyl | Rimsulfuron | 6 g + 12 g | Common Ragweed | Not Controlled | Corn | [5] |
| Thifensulfuron-methyl | Rimsulfuron + Dicamba | 6 g + 12 g + 280 g | Common Ragweed | ≥ 88% | Corn | [5] |
| Thifensulfuron-methyl | Rimsulfuron + Halosulfuron-methyl | 6 g + 12 g + 18 g | Common Ragweed | ≥ 88% | Corn | [5] |
| Thifensulfuron-methyl | Chlorimuron-ethyl | 2 g + 7 g | Common Lambsquarters | Good | Soybean | [6][7] |
| Thifensulfuron-methyl | Chlorimuron-ethyl | 2 g + 7 g | Common Ragweed | Good | Soybean | [6][7] |
| Thifensulfuron + Tribenuron | N/A (as Harmony Extra®) | 0.5 oz/A (product) | Purple Deadnettle | 65 - 96% | Wheat | [8] |
| Thifensulfuron + Tribenuron | Metsulfuron | Rate not specified | Henbit | Less effective than Metsulfuron alone | Wheat | [9] |

Table 2: Antagonistic Effects of **Thifensulfuron** Tank-Mixes on Grass Herbicides

Antagonism is a critical consideration, particularly when controlling mixed stands of broadleaf and grass weeds. The sulfonylurea component can sometimes reduce the efficacy of graminicides.

| Thifensulfuron Formulation | Tank-Mixed Graminicide | Application Rate | Target Weed | Reduction in Grass Control | Source |
|---|--------------------------|------------------|------------------|---------------------------------|--------|
| Thifensulfuron + Tribenuron (as Harmony Extra®) | Achieve (Tralkoxydim) | 0.5 oz/A | Italian Ryegrass | 70% (statistically significant) | [8] |
| Thifensulfuron + Tribenuron (as Harmony Extra®) | Hoelon (Diclofop-methyl) | 0.5 oz/A | Italian Ryegrass | 50% (statistically significant) | [8] |
| Thifensulfuron + Tribenuron (as Harmony Extra®) | Beyond (Imazamox) | 0.5 oz/A | Italian Ryegrass | ~10% (tendency) | [8] |

Note: To overcome antagonism, researchers suggest increasing the graminicide rate (within label limits) or applying the grass herbicide 1-3 days before the broadleaf herbicide.[10]

Experimental Protocols

The following protocols are synthesized from established methodologies for conducting herbicide efficacy trials.[11][12][13][14][15]

Protocol 1: Field Efficacy Trial for Thifensulfuron Tank-Mixes

1. Objective: To evaluate the efficacy of **thifensulfuron** tank-mixed with a partner herbicide for the control of a target weed spectrum and to assess crop phytotoxicity.

2. Experimental Design:

- Layout: Randomized Complete Block Design (RCBD) is recommended to minimize the effects of field variability.[\[11\]](#)
- Replicates: A minimum of four replicates (blocks) should be used for statistical power.[\[11\]](#)[\[12\]](#)
- Plot Size: A minimum of 10 m² is recommended to reduce edge effects.[\[11\]](#) An untreated buffer of at least 1.3 ft should be left between plots.[\[8\]](#)

3. Treatments:

- Untreated Control: Serves as a baseline for weed pressure and crop health.
- **Thifensulfuron** Alone: Applied at the standard recommended rate (e.g., 20, 30, 40 g/ha).[\[16\]](#)
- Partner Herbicide Alone: Applied at its standard recommended rate.
- **Thifensulfuron** Tank-Mix: Applied at proposed label rates (e.g., 1x) and potentially at lower (0.5x) and higher (2x) rates to assess dose-response and crop tolerance.[\[13\]](#)
- Commercial Standard: A currently registered and commonly used herbicide for the same purpose should be included for comparison.[\[13\]](#)

4. Application:

- Equipment: Use a calibrated CO₂ pressurized backpack sprayer or a tractor-mounted sprayer.[\[8\]](#)[\[9\]](#) Ensure uniform coverage.
- Timing: Apply post-emergence when weeds are in the early stages of growth (e.g., 2-4 inches in height) and the crop is at the recommended growth stage (e.g., wheat at 6-7 leaf stage).[\[9\]](#)[\[14\]](#)
- Spray Volume & Pressure: Standard parameters such as 15 gallons/acre at 30 psi can be used, but should be adjusted based on equipment and conditions.[\[9\]](#)

- Adjuvants: Always include recommended adjuvants, such as a non-ionic surfactant (NIS) and a nitrogen source (e.g., UAN), as they can significantly increase herbicide uptake and efficacy.[9][17]

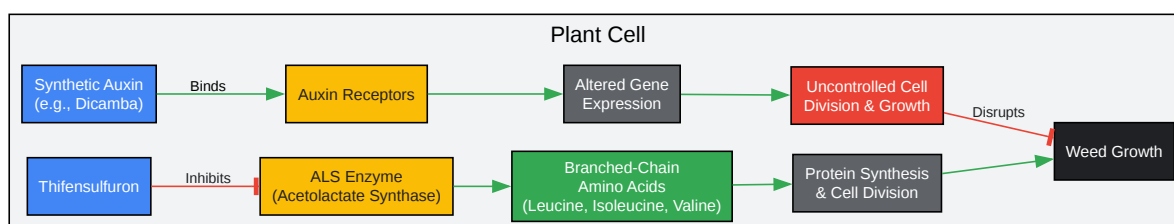
5. Data Collection & Analysis:

- Weed Control: Visually assess weed control on a scale of 0% (no effect) to 100% (complete death) at set intervals, such as 7, 14, 21, and 28 days after treatment (DAT).[5][9][18]
- Crop Injury: Visually assess crop phytotoxicity (e.g., stunting, chlorosis) at the same intervals.
- Yield: Harvest the plots at crop maturity to determine the impact of weed control on yield.
- Statistical Analysis: Data should be subjected to Analysis of Variance (ANOVA), and means should be separated using an appropriate test (e.g., Fisher's LSD) at a significance level of $P \leq 0.05$.

Visualizations

Herbicide Interaction Pathway

The diagram below illustrates the distinct modes of action for **thifensulfuron** (an ALS inhibitor) and a common broadleaf tank-mix partner class, synthetic auxins (e.g., Dicamba, 2,4-D). Tank-mixing herbicides with different modes of action is a primary strategy for managing a broader weed spectrum and mitigating the development of herbicide resistance.

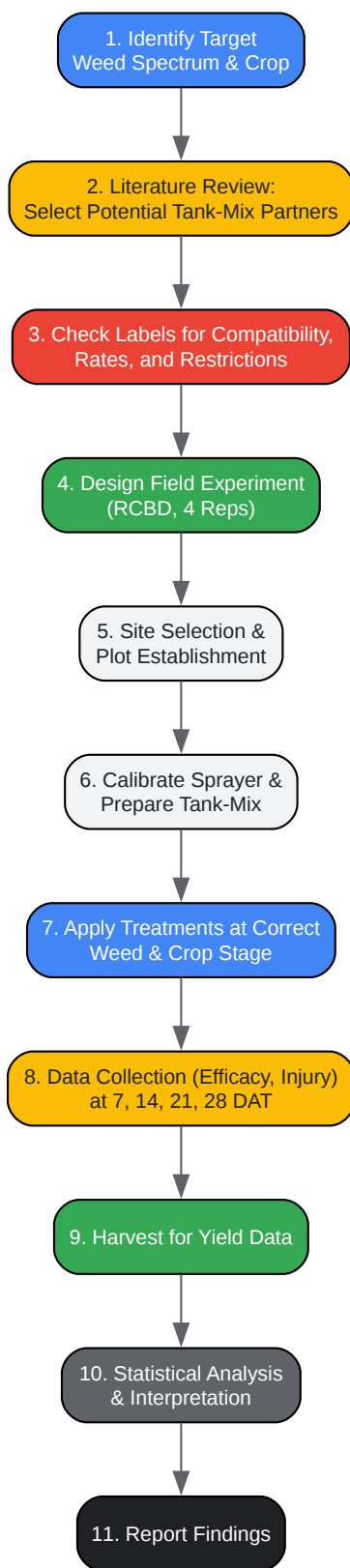


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Caption: Different herbicide modes of action for broad-spectrum control.

Experimental Workflow

This workflow provides a logical progression for researchers designing and executing a study on **thifensulfuron** tank-mixes.



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Caption: Logical workflow for a herbicide tank-mix efficacy trial.

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